

Solubility and Stability of 5-Nitro-2-furoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Nitro-2-furoic acid

Cat. No.: B181385

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Nitro-2-furoic acid is a heterocyclic organic compound with a furan ring substituted with a carboxylic acid and a nitro group. This molecule serves as a key intermediate in the synthesis of various pharmaceutical compounds and other specialty chemicals. A thorough understanding of its solubility and stability is paramount for its effective use in research and development, particularly in drug discovery and formulation, where these properties influence bioavailability, shelf-life, and manufacturing processes. This technical guide provides a comprehensive overview of the available data on the solubility and stability of **5-Nitro-2-furoic acid**, details relevant experimental protocols, and outlines potential degradation pathways.

Solubility Profile

The solubility of a compound is a critical physical property that affects its absorption, distribution, and overall efficacy in biological systems. The available information on the solubility of **5-Nitro-2-furoic acid** is largely qualitative, with some conflicting reports.

Qualitative Solubility

Multiple sources describe **5-Nitro-2-furoic acid** as having slight solubility in water, Dimethyl Sulfoxide (DMSO), and Methanol.^{[1][2]} However, there are also reports that classify it as "very

soluble in water".^{[1][2][3]} This discrepancy highlights the need for precise quantitative measurements.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **5-Nitro-2-furoic acid** (e.g., in g/L or mg/mL) in various solvents at different temperatures is not readily available in published resources. The lack of such data necessitates experimental determination for any application requiring precise concentrations.

Experimental Protocol: Determination of Aqueous Solubility by the Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the thermodynamic solubility of a compound. Below is a detailed protocol that can be adapted for **5-Nitro-2-furoic acid**.

Objective: To determine the aqueous solubility of **5-Nitro-2-furoic acid** at a specific temperature (e.g., 25°C and 37°C).

Materials:

- **5-Nitro-2-furoic acid** (solid)
- Purified water (e.g., Milli-Q or equivalent)
- pH meter
- Analytical balance
- Temperature-controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE or PVDF)
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or a UV-Vis spectrophotometer)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **5-Nitro-2-furoic acid** to a series of glass vials or flasks containing a known volume of purified water. The excess solid should be clearly visible.
 - Seal the containers to prevent solvent evaporation.
 - Place the containers in a shaker or incubator set to the desired constant temperature (e.g., 25°C).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24 to 72 hours). Preliminary studies may be needed to determine the time to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the containers to stand undisturbed at the set temperature for at least 24 hours to allow the undissolved solid to settle.
 - Carefully withdraw a sample from the clear supernatant using a pipette.
 - Filter the sample through a syringe filter to remove any remaining solid particles. The filter material should be pre-validated for low binding of the analyte.
 - Dilute the filtered sample accurately with a suitable solvent (e.g., mobile phase for HPLC) to a concentration within the calibrated range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of **5-Nitro-2-furoic acid** of known concentrations.

- Determine the concentration of **5-Nitro-2-furoic acid** in the diluted samples by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of **5-Nitro-2-furoic acid** in the original saturated solution, taking into account the dilution factor. The result is typically expressed in mg/mL, g/L, or mol/L.

Data Presentation:

Table 1: Solubility of **5-Nitro-2-furoic Acid** (Qualitative)

Solvent	Solubility	Reference(s)
Water	Slightly Soluble / Very Soluble	[1][2][3]
DMSO	Slightly Soluble	[1][2]
Methanol	Slightly Soluble	[1][2]

Stability Profile

The chemical stability of **5-Nitro-2-furoic acid** is a critical factor for its storage, handling, and application. It is generally reported to be stable under normal temperature and pressure.[1][2][3] However, specific conditions such as exposure to light, extreme pH, and high temperatures can lead to degradation.

Photostability

5-Nitro-2-furoic acid is susceptible to photodegradation. Studies have shown that upon exposure to UV light, it can be excited to a triplet state.[4][5] The lifetime of this excited state is highly dependent on the solvent, being 22.7 nanoseconds in water and 274 nanoseconds in acetonitrile.[5] The photodegradation of related nitrofurans can be catalyzed by acidic byproducts formed during the process.[4]

Experimental Protocol: Photostability Testing

This protocol is based on the ICH Q1B guideline for photostability testing of new drug substances.

Objective: To evaluate the photostability of **5-Nitro-2-furoic acid** in the solid state and in solution.

Materials:

- **5-Nitro-2-furoic acid** (solid and in a suitable solvent, e.g., water or acetonitrile)
- Photostability chamber equipped with a light source conforming to ICH Q1B options (e.g., a combination of cool white fluorescent and near-UV lamps)
- Calibrated light meter
- Quartz cells or other suitable transparent containers
- Dark control samples wrapped in aluminum foil
- Validated stability-indicating analytical method (e.g., HPLC)

Procedure:

- Sample Preparation:
 - For solid-state testing, spread a thin layer of the compound in a suitable container.
 - For solution-state testing, prepare a solution of known concentration in a transparent container.
 - Prepare dark control samples for both solid and solution states by wrapping the containers in aluminum foil.
- Exposure:
 - Place the samples and dark controls in the photostability chamber.

- Expose the samples to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours per square meter.
- Monitor the temperature during the study to minimize the effect of thermal degradation.
- Analysis:
 - At appropriate time intervals, withdraw samples and their corresponding dark controls.
 - Analyze the samples for any changes in physical properties (e.g., appearance, color) and for the assay of **5-Nitro-2-furoic acid** and the formation of degradation products using a validated stability-indicating method.
- Evaluation:
 - Compare the results from the light-exposed samples with those from the dark controls to determine the extent of photodegradation.

pH-Dependent Stability

While specific studies on the pH-dependent stability of **5-Nitro-2-furoic acid** are limited, the reactivity of the structurally similar compound, 5-nitro-2-furaldehyde, provides insights into potential degradation pathways. In alkaline solutions, 5-nitro-2-furaldehyde is known to form an anion of nitronic acid.^{[6][7][8]} Upon acidification, this intermediate can undergo an irreversible ring-opening reaction.^{[6][7][8]} It is plausible that **5-Nitro-2-furoic acid** follows a similar pattern of instability at the extremes of the pH scale.

Experimental Protocol: Forced Degradation under Acidic and Alkaline Conditions

Objective: To investigate the stability of **5-Nitro-2-furoic acid** in acidic and alkaline solutions and to identify potential degradation products.

Materials:

- **5-Nitro-2-furoic acid**
- Hydrochloric acid (e.g., 0.1 M and 1 M)

- Sodium hydroxide (e.g., 0.1 M and 1 M)
- pH meter
- Water bath or incubator
- Validated stability-indicating HPLC method with a mass spectrometry (MS) detector for identification of degradation products.

Procedure:

- Sample Preparation:
 - Prepare solutions of **5-Nitro-2-furoic acid** in 0.1 M HCl, 1 M HCl, 0.1 M NaOH, and 1 M NaOH.
 - Also, prepare a solution in purified water as a control.
- Stress Conditions:
 - Incubate the solutions at a controlled temperature (e.g., 60°C) for a defined period (e.g., up to 24 hours).
 - Withdraw samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Analysis:
 - Neutralize the acidic and alkaline samples before analysis, if necessary.
 - Analyze the samples using a stability-indicating HPLC-MS method to quantify the remaining **5-Nitro-2-furoic acid** and to identify the mass of any degradation products.
- Evaluation:
 - Determine the rate of degradation under each condition.
 - Propose a degradation pathway based on the identified degradation products.

Thermal Stability

Studies on the thermal degradation of 2-furoic acid (the parent compound without the nitro group) have shown that it can undergo decarboxylation at temperatures above 140-160°C to form furan.[9][10][11] It is conceivable that **5-Nitro-2-furoic acid** could also undergo thermal decarboxylation, potentially leading to the formation of 2-nitrofuran.

Experimental Protocol: Thermal Stress Testing

Objective: To evaluate the stability of **5-Nitro-2-furoic acid** in the solid state at elevated temperatures.

Materials:

- **5-Nitro-2-furoic acid** (solid)
- Oven or heating block
- Glass vials
- Validated stability-indicating analytical method

Procedure:

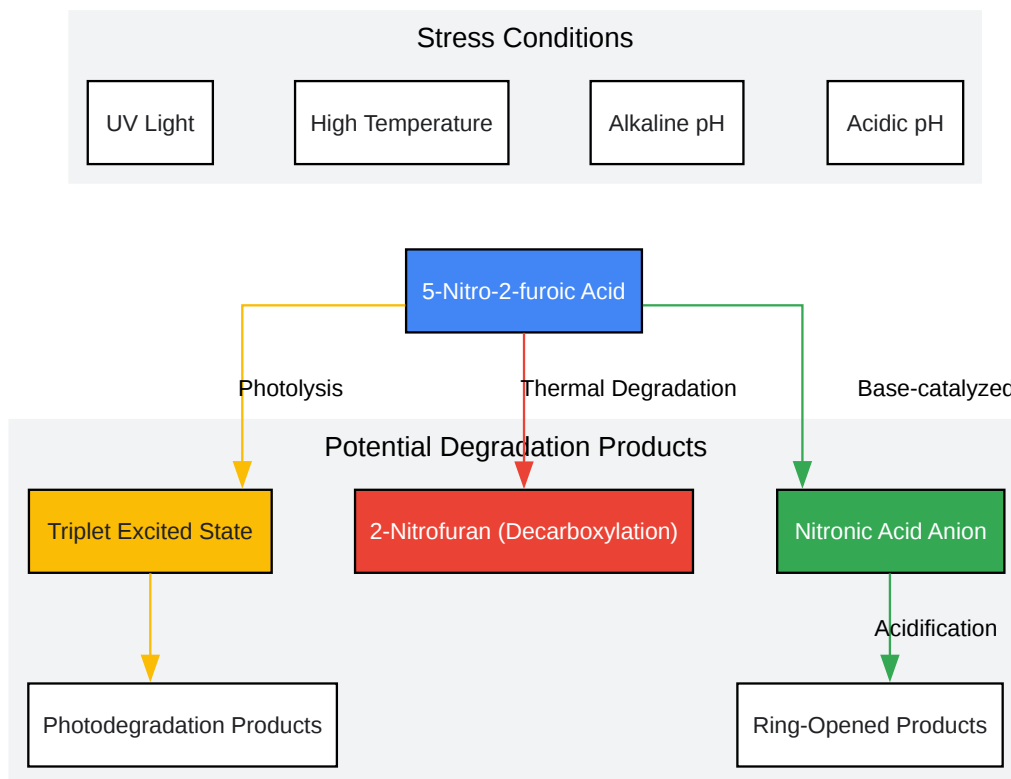
- Sample Preparation:
 - Place a known amount of solid **5-Nitro-2-furoic acid** into glass vials.
- Stress Conditions:
 - Expose the samples to a high temperature (e.g., 105°C) for a specified duration.
 - Also, include control samples stored at room temperature.
- Analysis:
 - At the end of the exposure period, dissolve the solid samples in a suitable solvent.

- Analyze the solutions using a stability-indicating method to determine the amount of **5-Nitro-2-furoic acid** remaining and to detect any degradation products.
- Evaluation:
 - Assess the extent of thermal degradation and identify the major degradation products.

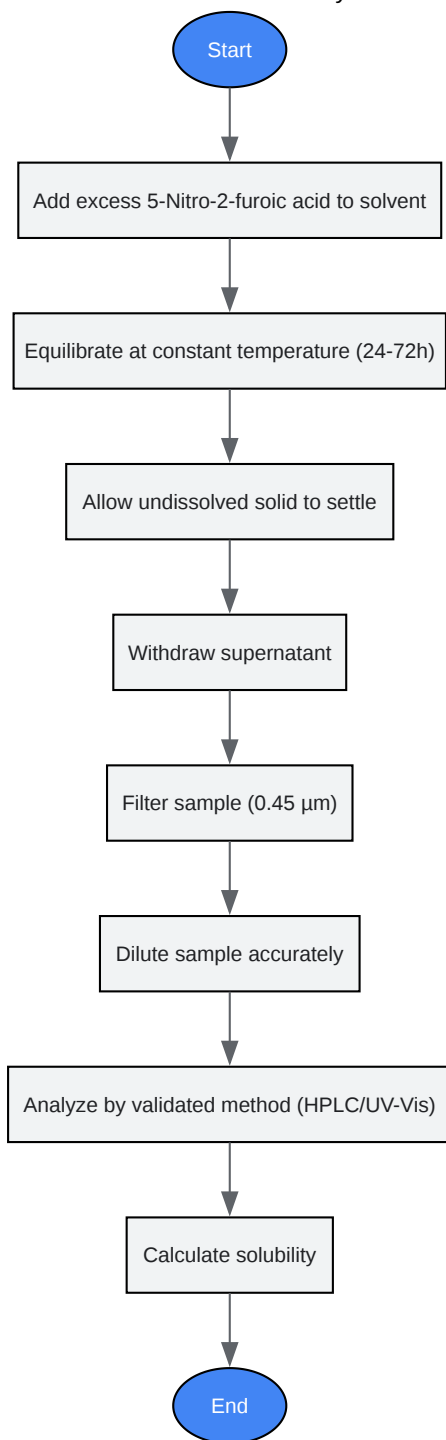
Potential Degradation Pathways and Experimental Workflows

The following diagrams, created using the DOT language, illustrate the potential degradation pathways of **5-Nitro-2-furoic acid** and the general workflows for solubility and stability testing.

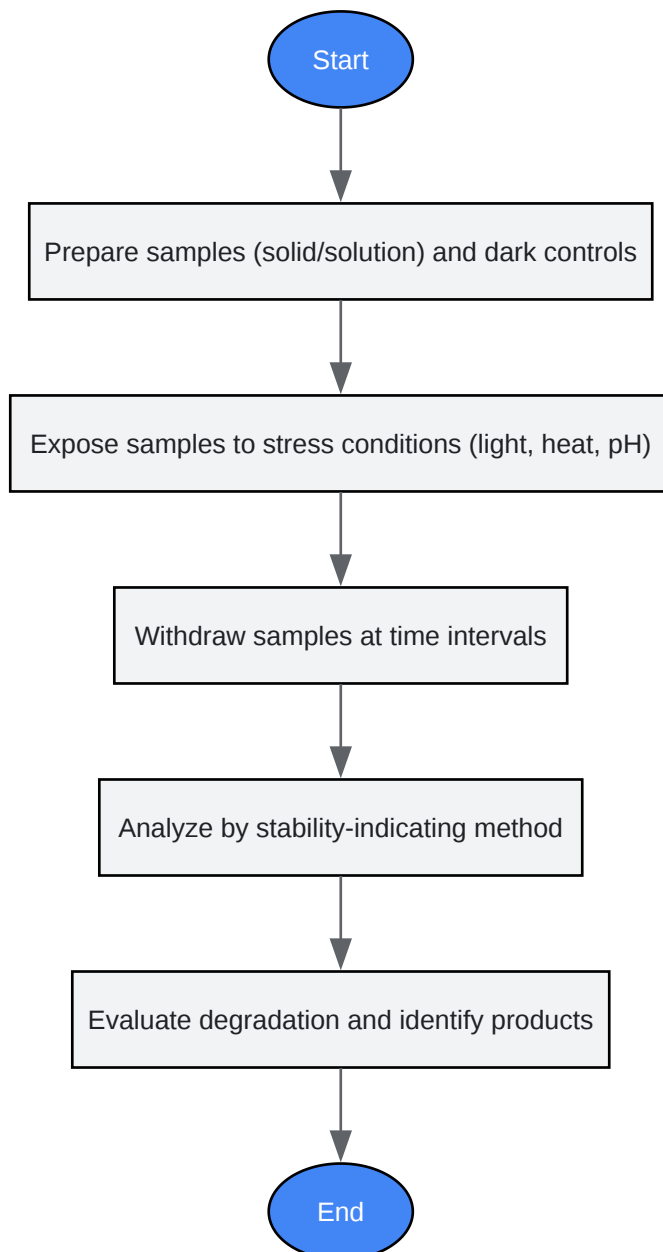
Potential Degradation Pathways of 5-Nitro-2-furoic Acid



Experimental Workflow for Solubility Determination



Experimental Workflow for Stability Testing



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